

Literature Review & Technical Guide: 4-Benzylmorpholine Hydrochloride

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Compound of Interest

Compound Name: 4-Benzylmorpholine hydrochloride

CAS No.: 64760-78-7

Cat. No.: B2763097

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Executive Summary

4-Benzylmorpholine hydrochloride (CAS: 64760-78-7) and its free base counterpart (CAS: 10316-00-4) represent a highly versatile heterocyclic scaffold utilized extensively in medicinal chemistry and industrial catalysis[1],[2]. While traditionally employed as an intermediate in the synthesis of antihistamines, antipsychotics, and dyes[1], recent high-throughput screening (HTS) campaigns have identified the 4-benzylmorpholine pharmacophore as a privileged scaffold for the selective inhibition of respiratory Cytochrome P450 2A13 (CYP2A13)[3]. This in-depth technical whitepaper synthesizes current literature on the compound's physicochemical properties, synthetic methodologies, and its critical role in the chemoprevention of tobacco-associated lung cancer.

Physicochemical Profiling

Understanding the physical properties of the free base versus the hydrochloride salt is critical for assay design, particularly regarding aqueous solubility, membrane permeability, and formulation in biological models.

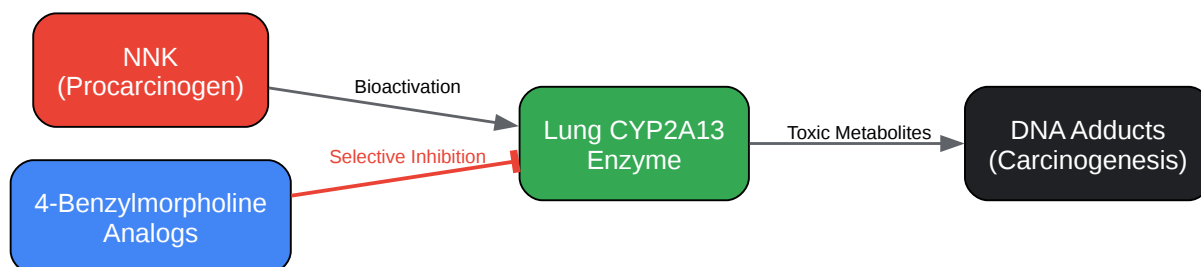
Table 1: Physicochemical Properties of 4-Benzylmorpholine Derivatives

Property	4-Benzylmorpholine (Free Base)	4-Benzylmorpholine HCl
CAS Number	10316-00-4[1]	64760-78-7[1]
Molecular Formula	C ₁₁ H ₁₅ NO[2]	C ₁₁ H ₁₆ ClNO
Molecular Weight	177.24 g/mol [2]	213.70 g/mol
Appearance	Colorless to pale yellow liquid[1]	White crystalline solid
Solubility	Soluble in organic solvents (DCM, Toluene)	Soluble in water, DMSO, Methanol

Pharmacological Significance: CYP2A13-Targeted Chemoprevention

One of the most profound applications of 4-benzylmorpholine analogs lies in oncology. 4-(Methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK) is a potent procarcinogen found in tobacco smoke[4]. In the human respiratory tract, NNK is bioactivated primarily by the enzyme CYP2A13, leading to the formation of DNA adducts that initiate lung carcinogenesis[3].

The primary pharmacological challenge in targeting this pathway is achieving selectivity. CYP2A13 shares 94% sequence identity with the hepatic enzyme CYP2A6, which is responsible for the clearance of systemic drugs (including nicotine)[3]. Inhibiting CYP2A6 is highly undesirable due to the risk of adverse drug-drug interactions and systemic toxicity[3]. High-throughput screening successfully identified the 4-benzylmorpholine scaffold as a selective ligand for CYP2A13 over CYP2A6[3].



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Mechanistic pathway of NNK bioactivation by CYP2A13 and targeted inhibition by 4-benzylmorpholine.

Structure-Activity Relationship (SAR) Insights

A pilot library of 24 analogs demonstrated that steric bulk at specific positions dictates isoform selectivity. Specifically, substitution at the ortho position of the benzyl ring forces the molecule into a conformation that is highly tolerated by the slightly larger active site of CYP2A13, but sterically clashes within the tighter CYP2A6 pocket[4].

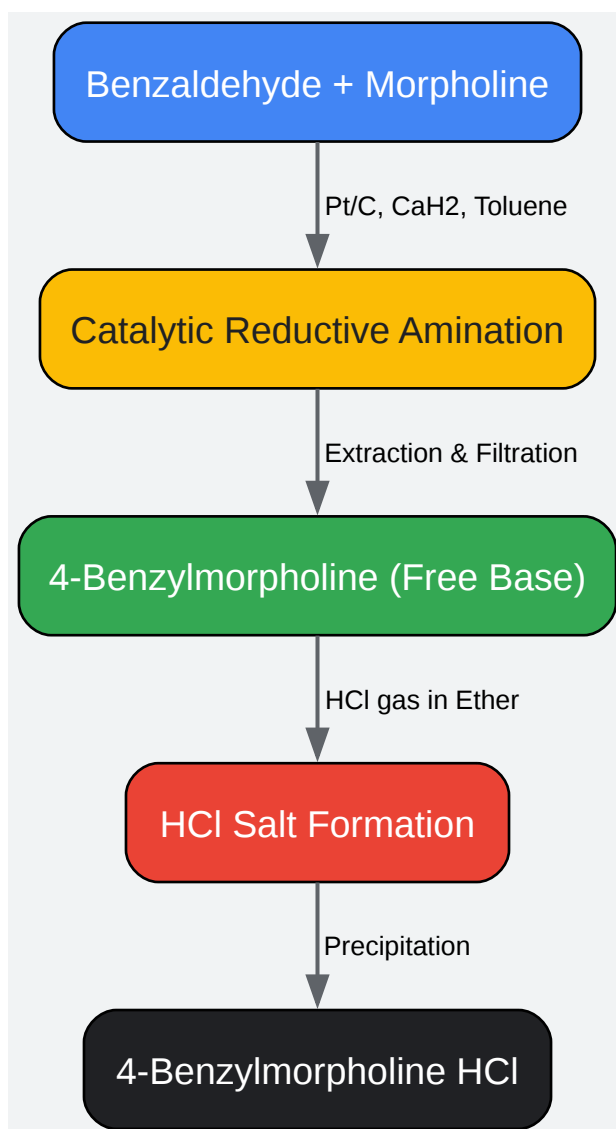
Table 2: Representative CYP2A Inhibition Selectivity

Scaffold Modification	CYP2A13 Binding	CYP2A6 Binding	Selectivity Ratio (2A6/2A13)
Unsubstituted 4-Benzylmorpholine	Moderate	Moderate	~1.5x[3]
Ortho-substituted Benzyl Analogs	High Affinity	Low Affinity	>25x[4]

Experimental Workflows & Methodologies

Protocol A: Synthesis of 4-Benzylmorpholine Hydrochloride

The synthesis of the 4-benzylmorpholine core is typically achieved via the N-alkylation of morpholine[5] or the reductive amination of benzaldehyde[6]. The following self-validating protocol utilizes catalytic reductive amination, optimized for high yield and purity.



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Step-by-step synthetic workflow for **4-Benzylmorpholine hydrochloride** via reductive amination.

Step-by-Step Methodology:

- Imine Formation: Combine benzaldehyde (1.0 equiv) and morpholine (1.0 equiv) in anhydrous toluene (2 M concentration) under an argon atmosphere[6].
- Desiccation & Catalysis (The Causality): Add 5% Pt/C (1 mol%) and Calcium Hydride (CaH₂, 0.6 equiv)[6]. Mechanistic Rationale: CaH₂ acts as a potent desiccant, scavenging the water byproduct to drive the equilibrium of the intermediate imine formation to completion. Pt/C is

specifically chosen over Pd/C because palladium catalysts frequently cause unwanted hydrogenolysis (cleavage) of the delicate N-benzyl bond, whereas platinum selectively reduces the imine double bond while leaving the benzyl group intact[6].

- Reduction: Stir the mixture at 70°C under a hydrogen atmosphere until hydrogen uptake ceases.
- Validation Check: Analyze an aliquot via ^1H -NMR. The reaction is complete when the aldehyde proton signal (~10.0 ppm) disappears and the benzylic CH_2 singlet appears at ~3.5 ppm[6].
- Salt Formation: Filter the catalyst through Celite. Extract the free base into diethyl ether. Bubble anhydrous HCl gas through the ethereal solution at 0°C to precipitate **4-benzylmorpholine hydrochloride**. Filter and dry under a vacuum.

Protocol B: Cytochrome P450 Ligand Binding Assay (UV/Vis Spectral Shift)

To validate the binding affinity of synthesized analogs to CYP2A13, difference spectroscopy is employed[3].

Step-by-Step Methodology:

- Enzyme Preparation: Purify recombinant human CYP2A13 and dilute to a concentration of 1-2 μM in 100 mM potassium phosphate buffer (pH 7.4) containing 20% glycerol[3].
- Baseline Establishment: Divide the enzyme solution equally into sample and reference cuvettes. Record a baseline difference spectrum from 350 to 500 nm to ensure zero absorbance difference.
- Ligand Titration (The Causality): Titrate the 4-benzylmorpholine analog (dissolved in DMSO) into the sample cuvette, adding an equal volume of pure DMSO to the reference cuvette.
Mechanistic Rationale: In its resting state, the heme iron in CYP2A13 is coordinated to a distal water molecule (low-spin state). When the 4-benzylmorpholine ligand enters the active site, it displaces this water molecule, shifting the heme iron to a high-spin state. This spin-state transition manifests optically as a Type I spectral shift: an absorbance peak at ~390 nm and a trough at ~420 nm[3].

- Validation Check: Include Phenethyl isothiocyanate (PEITC) as a positive control (known Type II binder) and pure DMSO as a negative control to validate assay integrity and rule out solvent effects[3].
- Data Analysis: Plot the peak-to-trough absorbance difference ($\Delta A_{390-420}$) against the ligand concentration to calculate the spectral dissociation constant (K_s).

Conclusion

4-Benzylmorpholine hydrochloride is far more than a simple synthetic intermediate. Its structural geometry provides a highly tunable scaffold for distinguishing between nearly identical cytochrome P450 isoforms. By leveraging the specific spatial requirements of the CYP2A13 active site, researchers can utilize ortho-substituted 4-benzylmorpholine analogs as potent, selective agents for the chemoprevention of lung cancer in high-risk populations.

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Sources

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